A Technical Guide to the Spectroscopic Characterization of 2-Chloro-3-isothiocyanatopropene

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Compound of Interest

Compound Name:	*2-Chloro-3-isothiocyanatopropene*
CAS No.:	*14214-31-4*
Cat. No.:	*B079373*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic properties of **2-chloro-3-isothiocyanatopropene** (CAS No. 14214-31-4), a reactive and versatile intermediate in synthetic and agricultural chemistry.[1][2] Due to the absence of publicly available, experimentally-derived spectra, this document synthesizes a predicted spectroscopic profile based on established principles and data from structurally analogous compounds. We will delve into the theoretical underpinnings and expected data for Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a robust understanding of this molecule's analytical signature for identification, purity assessment, and reaction monitoring.

Introduction: The Chemical Identity of 2-Chloro-3-isothiocyanatopropene

2-Chloro-3-isothiocyanatopropene, also known as 2-chloroallyl isothiocyanate, is a bifunctional organic molecule with the chemical formula C_4H_4ClNS.[1][3][4] It possesses a unique structure featuring a vinyl chloride moiety and an allyl isothiocyanate group, rendering it highly reactive and useful in a variety of chemical transformations.[1] Its applications are notable in the synthesis of insecticides like thiamethoxam and clothianidin.[2][4] The compound is typically a colorless to pale yellow liquid with a pungent odor characteristic of isothiocyanates.[1]

Understanding the spectroscopic characteristics of this molecule is paramount for any researcher working with it. Spectroscopic data provides a fingerprint for the molecule, allowing for unambiguous identification, assessment of purity, and tracking of its transformation in chemical reactions.

Figure 1: Molecular structure of **2-Chloro-3-isothiocyanatopropene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Predictive Analysis

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules. While experimental spectra for **2-chloro-3-isothiocyanatopropene** are not readily available, we can predict the ^1H and ^{13}C NMR spectra with a high degree of confidence by analyzing the electronic environment of each nucleus.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show three distinct signals corresponding to the three non-equivalent sets of protons in the molecule.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Integration
H-1 (CH_2=)	5.3 - 5.5	Doublet of doublets (dd)	2H
H-3 (-CH_2-NCS)	4.1 - 4.3	Singlet (s) or very narrow triplet	2H

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Causality behind Predictions:

- H-1 (CH_2=): These are vinylic protons. Their chemical shift is downfield due to the anisotropic effect of the double bond. The presence of the electronegative chlorine atom on the same carbon (C2) will further deshield them, pushing their signal to the 5.3-5.5 ppm range. They will likely appear as two distinct signals, each a doublet, due to geminal coupling and coupling to each other.

- H-3 (-CH_2-NCS): These protons are on a carbon adjacent to the electron-withdrawing isothiocyanate group. This deshielding effect will place their signal in the 4.1-4.3 ppm region. Since there are no adjacent protons, they are expected to appear as a singlet. A very small long-range coupling to the vinylic protons might cause slight broadening or a very narrow triplet.

Predicted ^{13}C NMR Spectrum

The broadband proton-decoupled ^{13}C NMR spectrum is predicted to exhibit four distinct signals, one for each carbon atom in a unique chemical environment.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C-1 (=CH_2)	115 - 125	Sp^2 hybridized carbon of a terminal alkene.
C-2 (=C(Cl)-)	135 - 145	Sp^2 hybridized carbon attached to an electronegative chlorine atom.
C-3 (-CH_2-NCS)	45 - 55	Sp^3 hybridized carbon attached to the nitrogen of the isothiocyanate group.
C-4 (-N=C=S)	125 - 135	Central carbon of the isothiocyanate group, known to resonate in this region.

Causality behind Predictions:

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- The chemical shifts are predicted based on standard values for similar functional groups.[5][6][7][8]
- The presence of the electronegative chlorine atom on C-2 will cause a significant downfield shift for this carbon.[9]
- The isothiocyanate carbon (C-4) has a characteristic chemical shift in the 125-135 ppm range.

Experimental Protocol for NMR Data Acquisition

A self-validating protocol for acquiring high-quality NMR spectra of **2-chloro-3-isothiocyanatopropene** is as follows:

- Sample Preparation:
  - Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$).
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
  - Tune and shim the instrument to ensure a homogeneous magnetic field.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Process the data with appropriate Fourier transformation, phasing, and baseline correction.

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- Integrate the signals to determine the relative proton ratios.

- ^{13}C NMR Acquisition:
  - Acquire a broadband proton-decoupled ^{13}C spectrum. A larger number of scans will be required compared to ^{1}H NMR due to the lower natural abundance of ^{13}C.[6]
  - DEPT (Distortionless Enhancement by Polarization Transfer) experiments (DEPT-90 and DEPT-135) can be performed to differentiate between CH, CH_2, and CH_3 groups, which would confirm the assignments of C-1 and C-3.

Figure 2: A generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **2-chloro-3-isothiocyanatopropene** is expected to be dominated by the strong, characteristic absorption of the isothiocyanate group.

Functional Group	Predicted Absorption Range (cm^{-1})	Vibrational Mode
N=C=S	2050 - 2150 (strong, broad)	Asymmetric stretch
C=C	1640 - 1680 (medium)	Alkene stretch
=C-H	3010 - 3095 (medium)	Vinylic C-H stretch
C-Cl	600 - 800 (medium to strong)	C-Cl stretch

Causality behind Predictions:

- N=C=S Asymmetric Stretch: This is the most characteristic peak for an isothiocyanate and is expected to be a very strong and broad absorption in the 2050-2150 cm^{-1} region.[10][11] Its intensity and position are diagnostic for the presence of this functional group.

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- C=C Stretch: The carbon-carbon double bond of the alkene will show a medium intensity absorption around 1640-1680 cm^{-1}.
- Vinylic C-H Stretch: The stretching vibrations of the hydrogens attached to the double bond will appear at wavenumbers just above 3000 cm^{-1}.
- C-Cl Stretch: The carbon-chlorine bond will exhibit a stretching vibration in the fingerprint region, typically between 600 and 800 cm^{-1}.

Experimental Protocol for IR Data Acquisition

- Sample Preparation:
  - For a liquid sample, the simplest method is to place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to form a thin film.
- Instrument Setup:
  - Use a Fourier Transform Infrared (FTIR) spectrometer.
  - Record a background spectrum of the clean salt plates.
- Data Acquisition:
  - Place the sample in the spectrometer's sample compartment.
  - Acquire the sample spectrum over the range of 4000-400 cm^{-1}.
  - The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.
- Data Analysis:
  - Identify the major absorption bands and correlate them with the functional groups present in the molecule.

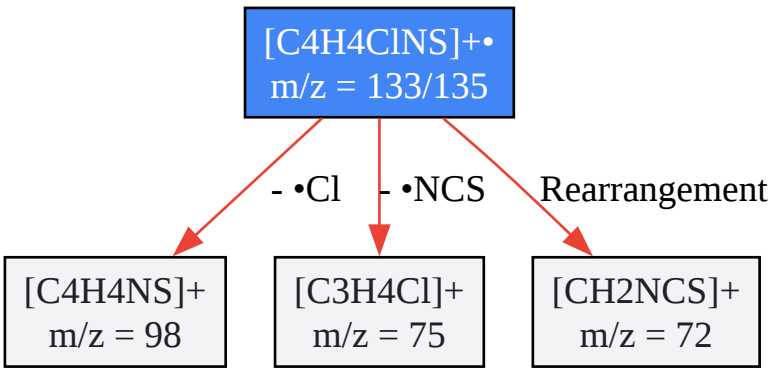
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Mass Spectrometry (MS): Unraveling Fragmentation Patterns

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for identification and structural elucidation.

Predicted Mass Spectrum

- Molecular Ion (M^+): The molecular weight of **2-chloro-3-isothiocyanatopropene** is 133.60 g/mol .[2][3][4] Due to the presence of chlorine, the molecular ion peak will appear as a characteristic isotopic cluster:
  - A peak at m/z = 133 (for the ^{35}Cl isotope).
  - A peak at m/z = 135 (for the ^{37}Cl isotope) with an intensity of approximately one-third of the m/z 133 peak.
- Key Fragmentation Pathways: Isothiocyanates often undergo characteristic fragmentation patterns.[12][13]
  - Loss of Cl: A significant fragment at m/z = 98 corresponding to the loss of a chlorine radical.
  - Formation of CH_2NCS^+: A peak at m/z = 72 is a common fragment for alkyl isothiocyanates.[12]
  - Loss of NCS: A fragment corresponding to the loss of the isothiocyanate group, leaving the $C_3H_4Cl^+$ cation at m/z = 75.



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Figure 3: Plausible fragmentation pathway for **2-chloro-3-isothiocyanatopropene**.

Experimental Protocol for MS Data Acquisition

- Sample Introduction:
  - For a volatile liquid, direct injection via a heated probe or coupling with a Gas Chromatography (GC) system (GC-MS) is ideal. GC-MS provides separation from any impurities before mass analysis.
- Ionization:
  - Electron Ionization (EI) at 70 eV is a standard method that will induce reproducible fragmentation patterns.
- Mass Analysis:
  - A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio.
- Data Analysis:
  - Analyze the resulting mass spectrum to identify the molecular ion peak (including its isotopic pattern) and the major fragment ions.
  - Compare the observed fragmentation pattern with the predicted pathways to confirm the structure.

Conclusion

While direct experimental spectroscopic data for **2-chloro-3-isothiocyanatopropene** is not widely published, a robust and reliable spectroscopic profile can be predicted through the analysis of its structural components and comparison with analogous compounds. This guide provides a detailed, theoretically grounded framework for the ^{1}H NMR, ^{13}C NMR, IR, and MS analysis of this important chemical intermediate. The predicted data and outlined protocols

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offer a solid foundation for researchers to identify, characterize, and utilize **2-chloro-3-isothiocyanatopropene** with confidence in their synthetic and analytical endeavors.

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